

A Technical Guide to 1,3-Diolein-d66 for Research Applications

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Compound of Interest

Compound Name: 1,3-Diolein-d66

Cat. No.: B15575933

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1,3-Diolein-d66**, a deuterated diacylglycerol analog, for its application in advanced research. This document details its commercial availability, its role as an internal standard in quantitative lipidomics, and its involvement in cellular signaling pathways.

Commercial Suppliers of 1,3-Diolein-d66

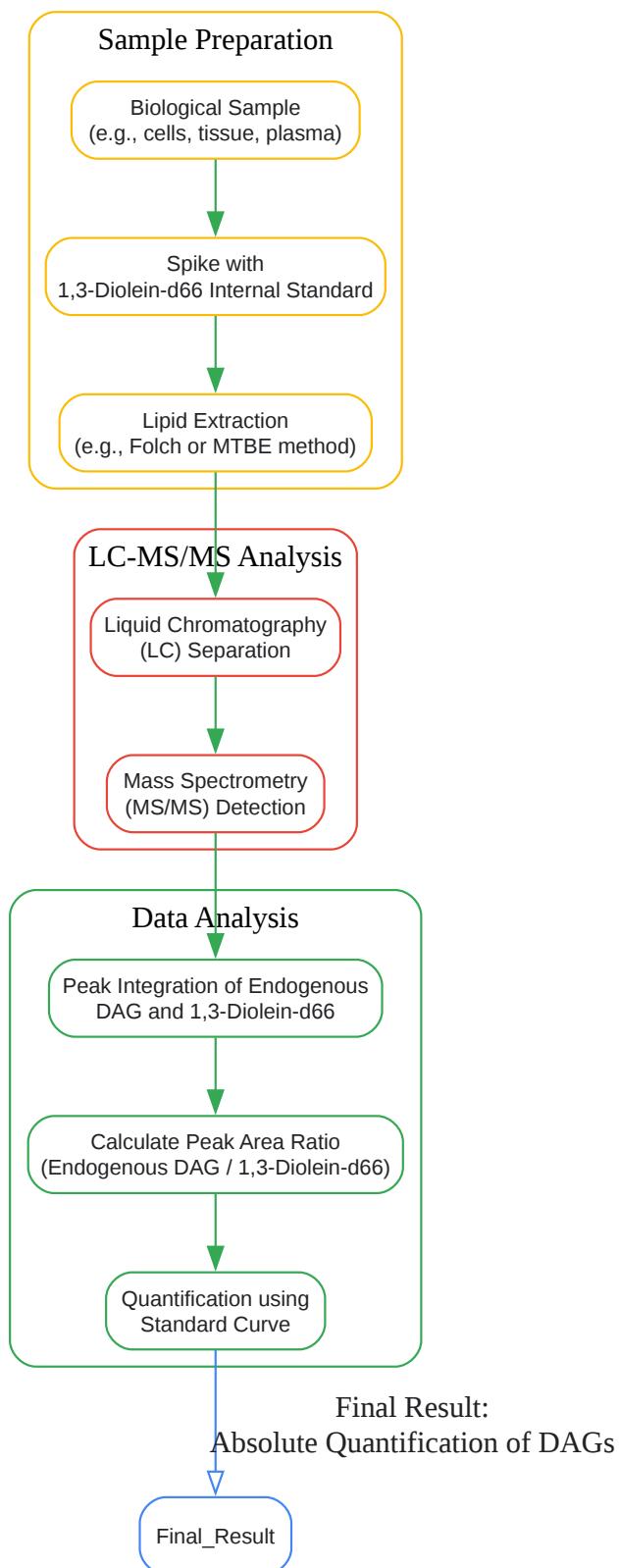
1,3-Diolein-d66 is a specialized research chemical. The following table summarizes the key quantitative data for this product from a known supplier.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Physical State	Storage
Larodan	1,3-Diolein-D66	72-1866	269262-4-33-0	C ₃₉ H ₆₂ D ₆₆ O ₅	687.39	>99%	Liquid	Freezer

Application in Quantitative Lipidomics: An Experimental Workflow

1,3-Diolein-d66 serves as an invaluable internal standard for the accurate quantification of diacylglycerols (DAGs) in complex biological samples using mass spectrometry-based lipidomics. Its deuteration renders it chemically identical to its endogenous counterpart, 1,3-diolein, but distinguishable by its higher mass. This allows for precise correction of sample loss during extraction and variations in ionization efficiency during analysis.

Below is a generalized experimental workflow for the quantification of DAGs using **1,3-Diolein-d66** as an internal standard.



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A generalized workflow for quantitative lipidomics using a deuterated internal standard.

Detailed Experimental Protocol: Quantification of Diacylglycerols by LC-MS/MS

The following protocol is a representative method for the quantification of diacylglycerol species from biological samples.

1. Materials and Reagents:

- Solvents: Chloroform, Methanol, Isopropanol, Acetonitrile (HPLC or LC-MS grade)
- Internal Standard: **1,3-Diolein-d66**
- Ammonium formate
- Ultrapure water
- Biological samples (e.g., cell pellets, plasma, tissue homogenates)

2. Sample Preparation and Lipid Extraction:

- To a known amount of biological sample (e.g., 1 million cells, 50 µL plasma, or 10 mg tissue homogenate), add a precise amount of **1,3-Diolein-d66** internal standard.
- Perform lipid extraction using a suitable method, such as the Folch method (chloroform:methanol, 2:1, v/v) or a methyl-tert-butyl ether (MTBE)-based extraction.
- Vortex the mixture thoroughly and centrifuge to separate the phases.
- Carefully collect the lower organic phase containing the lipids.
- Dry the lipid extract under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in an appropriate volume of the initial mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):

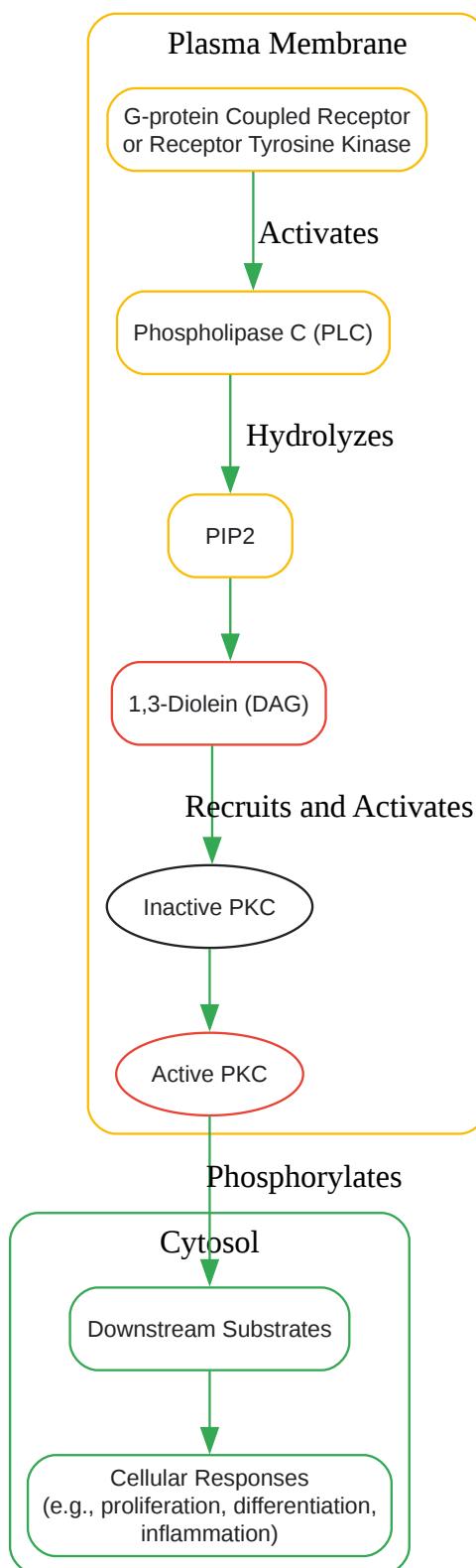
- Column: A C18 reversed-phase column is commonly used for the separation of diacylglycerol species.
- Mobile Phase A: Acetonitrile/water (e.g., 60:40) with a suitable additive like ammonium formate.
- Mobile Phase B: Isopropanol/acetonitrile (e.g., 90:10) with the same additive.
- Gradient: A linear gradient from a lower to a higher concentration of mobile phase B is employed to elute the diacylglycerol species.
- Mass Spectrometry (MS):
 - Ionization Mode: Positive electrospray ionization (ESI) is typically used.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is employed for targeted quantification. Specific precursor-to-product ion transitions for each diacylglycerol species and for **1,3-Dolein-d66** are monitored.

4. Data Analysis:

- Integrate the peak areas for the endogenous diacylglycerol species and the **1,3-Dolein-d66** internal standard.
- Calculate the ratio of the peak area of each endogenous diacylglycerol to the peak area of **1,3-Dolein-d66**.
- Generate a standard curve using known concentrations of non-deuterated 1,3-dolein standards spiked with the same amount of **1,3-Dolein-d66**.
- Determine the absolute concentration of each diacylglycerol species in the sample by comparing their peak area ratios to the standard curve.

Role in Cellular Signaling: The Protein Kinase C (PKC) Pathway

1,3-Diolein is a crucial second messenger in cellular signaling, primarily known for its role in the activation of Protein Kinase C (PKC).^[1] The generation of diacylglycerol at the cell membrane, often initiated by the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by phospholipase C (PLC), triggers the recruitment and activation of PKC isoforms.^{[2][3]}



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